

Personal protective equipment for handling Shikimate-3-phosphate

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Compound of Interest

Compound Name: *Shikimate-3-phosphate*

Cat. No.: *B1206780*

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Essential Safety and Handling Guide for Shikimate-3-Phosphate

This guide provides immediate safety, handling, and disposal protocols for **Shikimate-3-phosphate**, ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these procedures is critical for minimizing risks and establishing a safe and efficient laboratory environment.

Personal Protective Equipment (PPE)

When handling **Shikimate-3-phosphate**, especially in its solid form, the following personal protective equipment is mandatory to prevent skin, eye, and respiratory exposure.^{[1][2][3]}

Summary of Required PPE

| Protection Type | Required Equipment | Specifications and Use |
|-------------------------|---|---|
| Eye and Face Protection | Safety glasses with side shields or chemical safety goggles. | Must be ANSI Z87.1 compliant. Goggles are required when there is a splash hazard.[2] |
| Skin Protection | Nitrile gloves and a standard laboratory coat. | Disposable nitrile gloves should be used for incidental contact and immediately replaced if contaminated. A lab coat should be worn to protect clothing and skin.[2][3] |
| Respiratory Protection | Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling large quantities or if dust is generated. | Avoid inhaling dust by working in a fume hood or using local exhaust ventilation.[1] |
| Foot Protection | Closed-toe shoes. | Required to protect against spills and falling objects.[3] |

Hazard Identification and Precautionary Measures

Shikimate-3-phosphate is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The signal word for this chemical is Warning.[1]

Precautionary Statements:

| Code | Precaution |
|--------------------|---|
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spray.[1] |
| P264 | Wash skin thoroughly after handling.[1] |
| P271 | Use only outdoors or in a well-ventilated area.[1] |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection.[1] |
| P302 + P352 | IF ON SKIN: Wash with plenty of water.[1] |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] |

Standard Operating Procedure for Handling

1. Engineering Controls:

- Always handle solid **Shikimate-3-phosphate** in a certified chemical fume hood or a ventilated enclosure to minimize inhalation of dust particles.
- Ensure safety shower and eyewash stations are readily accessible.

2. Administrative Controls:

- Minimize the quantity of material handled at any one time.
- Ensure all personnel are trained on the specific hazards and handling procedures for this compound.

3. Handling Protocol:

- Preparation: Before handling, ensure all required PPE is donned correctly. Prepare the work area by lining it with absorbent, disposable bench paper.
- Weighing: To prevent dust generation, weigh the solid material carefully and avoid rapid movements.
- Solution Preparation: When dissolving, add the solid to the solvent slowly to prevent splashing. The solubility is 1.0 mg/mL in water.[1]

- Post-Handling: After handling, decontaminate the work area and any equipment used. Wash hands thoroughly with soap and water.

Storage and Disposal Plan

Storage:

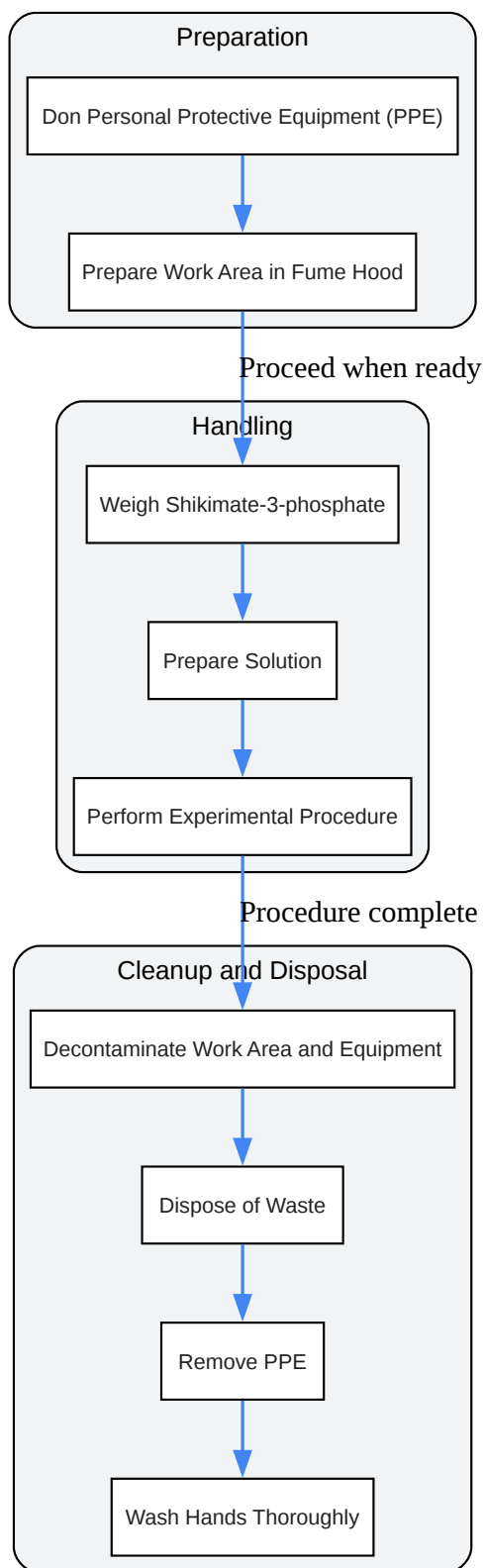
- Store at -20°C in a tightly sealed container.^[1]
- Keep in a dry, well-ventilated place.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated materials (e.g., gloves, bench paper) should be placed in a sealed bag and disposed of as chemical waste.
- Do not dispose of down the drain unless permitted by local regulations for dilute, non-hazardous solutions.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **Shikimate-3-phosphate** in a laboratory setting.



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